

3-Hydroxybenzoic acid physical and chemical properties

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Compound of Interest

Compound Name: 3-Hydroxybenzoic Acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Hydroxybenzoic Acid**

Introduction

3-Hydroxybenzoic acid (3-HBA), also known as m-hydroxybenzoic acid, is a monohydroxybenzoic acid, an organic compound with the molecular formula $C_7H_6O_3$.^{[1][2][3]} It is one of three isomers of hydroxybenzoic acid, alongside 2-hydroxybenzoic acid (salicylic acid) and 4-hydroxybenzoic acid.^[2] 3-HBA serves as a crucial intermediate in the synthesis of plasticizers, resins, pharmaceuticals, and other fine chemicals.^{[1][4]} It is found naturally in various plants, such as vanilla, raspberries, and tea, and is also a component of castoreum, an exudate from beavers.^{[2][3]} This document provides a comprehensive overview of the physical and chemical properties of **3-Hydroxybenzoic acid**, intended for researchers, scientists, and professionals in drug development.

Physical Properties

3-Hydroxybenzoic acid is a white to off-white, odorless crystalline solid at room temperature, often appearing as a powder or needle-like crystals.^{[1][2][5]} It is a non-flammable, hygroscopic, and non-volatile solid that is relatively stable.^[2]

Table 1: Physical Properties of **3-Hydroxybenzoic Acid**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ O ₃	[1][2][3]
Molecular Weight	138.12 g/mol	[1][2][3]
Appearance	White or off-white crystalline powder/needles	[1][2]
Melting Point	200-203 °C	[2][4][6]
Boiling Point	274 - 297 °C	[2][5]
Density	1.473 - 1.509 g/cm ³	[2][5]
Vapor Pressure	0.000158 mmHg	[1]
LogP	1.50	[1]

Solubility

The solubility of **3-Hydroxybenzoic acid** is a critical factor in its application, particularly in pharmaceuticals. It is slightly soluble in water, with its solubility increasing at higher temperatures.[5][7] It is more soluble in organic solvents like ethanol, acetone, and ether.[5] The presence of both a hydroxyl (-OH) and a carboxyl (-COOH) group allows for strong hydrogen bonding with polar solvents, facilitating its dissolution.[5] The pH of the solution significantly influences its solubility; in alkaline solutions, the carboxylic acid group ionizes, greatly enhancing its aqueous solubility.[5]

Table 2: Solubility of **3-Hydroxybenzoic Acid**

Solvent	Solubility	Temperature	Source(s)
Water	7.25 mg/mL	25 °C	[1]
Water	6.11 g / 100 g	69 °C	[2]
Ethanol (98%)	39.6 g / 100 g	65 °C	[2]
n-Butanol	20.7 g / 100 g	36.5 °C	[2]
DMSO	28 mg/mL (202.72 mM)	25 °C	[8]
Hexane	Insoluble	-	[2]
Chloroform	Insoluble	-	[2]

Chemical Properties

3-Hydroxybenzoic acid is a stable compound, even at temperatures up to 300 °C, a property not shared by its ortho and para isomers.[2][4] Its chemical reactivity is characterized by the presence of the carboxyl and hydroxyl functional groups on the benzene ring.

Table 3: Chemical and Spectroscopic Properties of **3-Hydroxybenzoic Acid**

Property	Value	Source(s)
pKa	4.06	[9]
Dissociation Constants (19°C)	$K_1 = 8.71 \times 10^{-5}$, $K_2 = 1.18 \times 10^{-10}$	[2]
¹ H NMR (DMSO-d ₆ , 400 MHz) δ (ppm)	12.87 (s, 1H), 9.79 (s, 1H), 7.43-7.39 (m, 2H), 7.31 (t, 1H), 7.04-7.02 (m, 1H)	[1][10]
¹³ C NMR (DMSO-d ₆ , 15.09 MHz) δ (ppm)	Available in literature	[1][11]
IR Spectrum	Available in literature	[12][13]
Mass Spectrum	Available in literature	[12][13]

Chemical Reactions

Electrophilic substitution reactions, such as nitration, halogenation, and sulfonation, on **3-hydroxybenzoic acid** primarily occur at the ortho or para positions relative to the hydroxyl group.^{[2][4]}

- Nitration: Reaction with 62% aqueous nitric acid yields 2-nitro-**3-hydroxybenzoic acid** as the main product, with smaller amounts of 4-nitro- and 6-nitro-**3-hydroxybenzoic acids**.^{[2][4]}
- Esterification: Forms various esters like methyl 3-hydroxybenzoate, which are used as preservatives and fragrances.^[2]
- Amidation: Can be amidated to form amides such as 3-hydroxybenzamide, used in pharmaceuticals and dyes.^[2]
- Reduction: Can be reduced to form 3-hydroxybenzyl alcohol.^[2]
- Acyl Chloride Formation: Reacts with phosphorus pentachloride to form 3-hydroxybenzoyl chloride.^[2]
- Schmidt Reaction: Can be converted to m-aminophenol in an 80% yield by reacting with hydrazoic acid.^[4]

Experimental Protocols

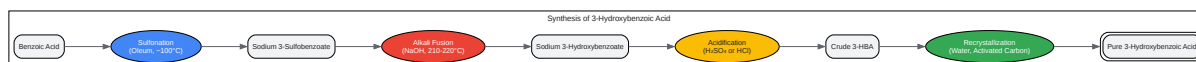
Synthesis of 3-Hydroxybenzoic Acid

A common industrial method for synthesizing **3-hydroxybenzoic acid** is through the alkali fusion of sodium 3-sulfobenzoate.^{[2][3]}

- Sulfonation: Benzoic acid is reacted with oleum (fuming sulfuric acid) with stirring, and the temperature is raised to approximately 100 °C for 2 hours to produce sodium 3-sulfobenzoate.^[4]
- Alkali Fusion: The resulting sulfonated product is transferred to an alkali melting pot. Solid sodium hydroxide is added, and the mixture is heated to 210-220 °C for 4-5 hours.^{[2][3][4]}

This process can also be carried out in a nickel autoclave under pressure (10-30 bars) at temperatures between 200-300 °C.[14]

- Acidification: After the reaction, the melt is cooled and dissolved in water.[14] The solution is then acidified with a mineral acid, such as diluted sulfuric acid or hydrochloric acid, to precipitate the crude **3-hydroxybenzoic acid**. [2][14]
- Purification: The crude product is purified by recrystallization from water, often with the addition of activated carbon to remove impurities.[2] This method typically yields **3-hydroxybenzoic acid** with a purity of about 90%.[2]



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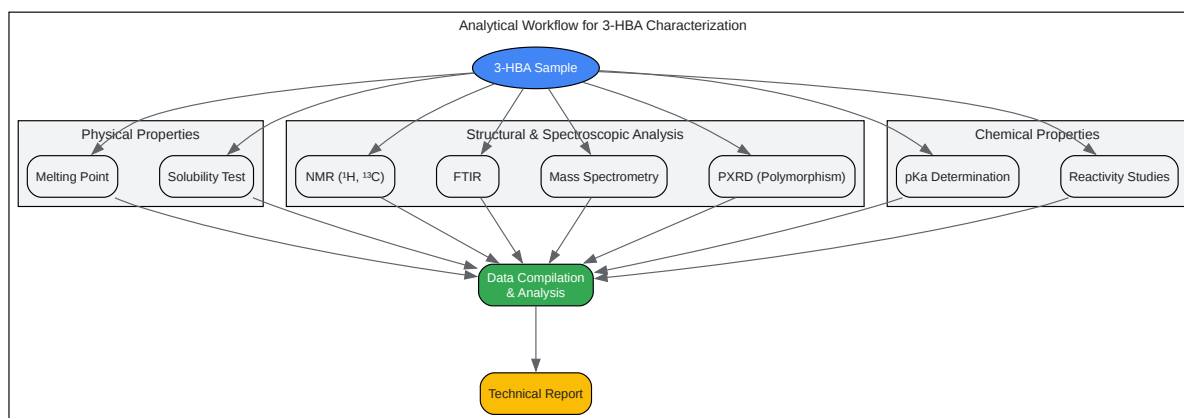
Caption: Synthesis of **3-Hydroxybenzoic Acid** via Sulfonation and Alkali Fusion.

Characterization and Analysis Workflow

The physical and chemical properties of synthesized or procured **3-Hydroxybenzoic acid** are confirmed through a standard analytical workflow.

- Physical Characterization: The appearance, color, and odor are noted. The melting point is determined using a capillary melting point apparatus.[15]
- Spectroscopic Analysis:
 - FTIR Spectroscopy: Infrared spectra are recorded, typically on a potassium bromide (KBr) pellet, to identify characteristic functional group vibrations.[15]
 - NMR Spectroscopy: ^1H and ^{13}C NMR spectra are acquired, usually in a deuterated solvent like DMSO- d_6 , to confirm the chemical structure and purity.[1][15]

- Mass Spectrometry: Mass spectra are obtained to determine the molecular weight and fragmentation pattern of the compound.[\[15\]](#)
- Purity and Polymorphism:
 - Chromatography: Techniques like Thin Layer Chromatography (TLC) are used to monitor reaction progress and assess purity.[\[15\]](#)
 - Powder X-ray Diffraction (PXRD): This technique is essential for studying the crystalline structure and identifying different polymorphic forms of the compound.[\[16\]](#)
- Solubility and pKa Determination:
 - Solubility Studies: The solubility is determined by adding the compound to various solvents at controlled temperatures until saturation is reached.
 - Potentiometric Titration: The pKa value is typically determined by titrating a solution of the acid with a strong base and monitoring the pH change.

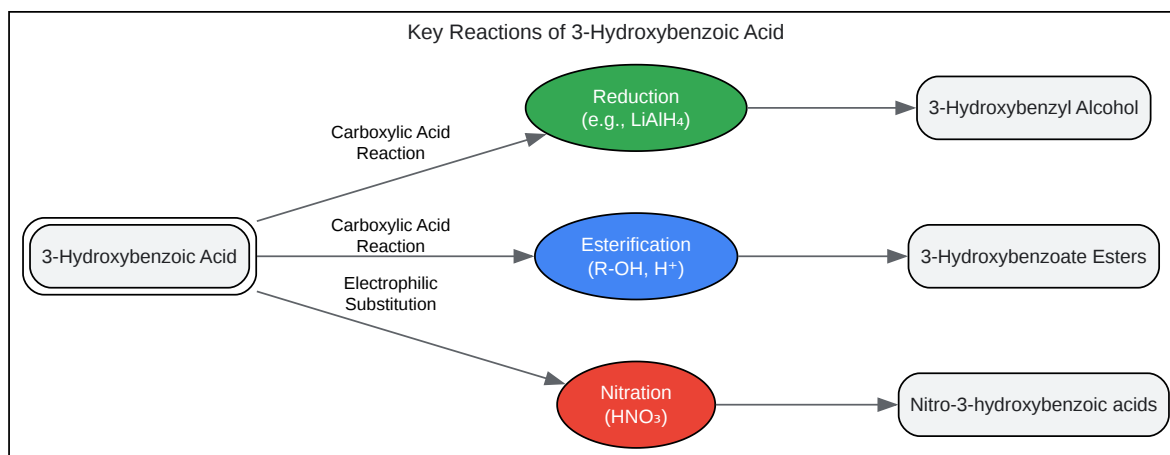


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Caption: General workflow for the characterization of **3-Hydroxybenzoic acid**.

Key Chemical Reactions Visualization

The reactivity of **3-Hydroxybenzoic acid** is central to its utility as a chemical intermediate. The following diagram illustrates some of its fundamental transformations.



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Caption: Simplified reaction pathways for **3-Hydroxybenzoic acid**.

Safety and Handling

3-Hydroxybenzoic acid is considered harmful if swallowed and can cause skin and serious eye irritation.[17][18][19] It may also cause respiratory tract irritation.[17][19] Standard laboratory safety precautions should be followed when handling this compound. This includes using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[19][20] Handling should be done in a well-ventilated area or under a fume hood to avoid inhalation of dust.[18][21] Store in a cool, dry place in a tightly sealed container, away from strong oxidizing agents.[7][21]

Conclusion

3-Hydroxybenzoic acid is a versatile organic compound with well-defined physical and chemical properties that make it a valuable building block in various industrial applications, including pharmaceuticals and polymer science. A thorough understanding of its solubility, reactivity, and crystalline forms is essential for its effective utilization in research and

development.[16] The experimental protocols for its synthesis and characterization are well-established, allowing for consistent production and quality control.

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